

Application Note: Analysis of Clofenotane (DDT) by Gas Chromatography-Mass Spectrometry (GC-MS)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Clofenotane

Cat. No.: B1669920

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Clofenotane, also known as Dichlorodiphenyltrichloroethane (DDT), is a well-known organochlorine pesticide.[1][2] Due to its persistence in the environment and potential health risks, monitoring its presence in various matrices like soil, water, food products, and consumer goods is crucial.[1][3] Gas chromatography coupled with mass spectrometry (GC-MS) is a powerful and widely used analytical technique for the identification and quantification of pesticides like **Clofenotane**. [1][3][4] This method offers high sensitivity and selectivity, enabling the detection of trace levels of the compound.[1][5] This application note provides a comprehensive protocol for the analysis of **Clofenotane** using GC-MS, including sample preparation, instrument setup, and data analysis.

Principle

The analytical method involves extracting **Clofenotane** from the sample matrix, followed by cleanup to remove interfering substances. The purified extract is then injected into a gas chromatograph, where the compound is separated from other components based on its volatility and interaction with the GC column.[3] The separated analyte then enters the mass spectrometer, which ionizes the molecules and separates the resulting fragments based on their mass-to-charge ratio, providing a unique spectral fingerprint for definitive identification and

quantification.[3][5] For enhanced selectivity and sensitivity, tandem mass spectrometry (GC-MS/MS) operating in Multiple Reaction Monitoring (MRM) mode is often employed.[6][7]

Experimental Protocol

This protocol outlines a general procedure for the analysis of **Clofenotane** in a solid matrix (e.g., food, soil). Modifications may be necessary depending on the specific sample type.

Sample Preparation (QuEChERS Method)

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a streamlined approach for extracting pesticides from diverse matrices.[6][8]

Reagents and Materials:

- Homogenized Sample
- Acetonitrile (pesticide residue grade) with 1% Acetic Acid[8]
- Anhydrous Magnesium Sulfate (MgSO_4)
- Sodium Chloride (NaCl) or appropriate QuEChERS salt packet[8]
- Dispersive SPE (d-SPE) kit with Primary Secondary Amine (PSA) and C18 sorbents
- Centrifuge tubes (50 mL)
- Centrifuge
- Vortex mixer

Procedure:

- Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.[8]
- Add 15 mL of acetonitrile containing 1% acetic acid.[8]
- Add the appropriate QuEChERS extraction salt packet (e.g., containing MgSO_4 and NaCl).

- Cap the tube and shake vigorously for 1 minute to ensure thorough mixing and prevent the clumping of salts.[9]
- Centrifuge the tube at ≥ 3000 rcf for 5 minutes.[10]
- Transfer an aliquot of the upper acetonitrile layer (supernatant) to a d-SPE cleanup tube containing PSA, C18, and MgSO_4 .
- Vortex the d-SPE tube for 30-60 seconds and then centrifuge for 5 minutes.
- Collect the cleaned extract and filter it through a $0.22\ \mu\text{m}$ syringe filter into an autosampler vial for GC-MS analysis.[10]

Instrumental Analysis: GC-MS/MS

The following tables summarize the typical instrumental conditions for **Clofenotane** analysis. Parameters should be optimized for the specific instrument in use.

Table 1: Gas Chromatography (GC) Parameters

Parameter	Value
GC System	Agilent 7890 GC or equivalent[1]
Injection Port	Split/Splitless or Multi-Mode Inlet (MMI)[11]
Injection Mode	Pulsed Splitless
Injection Volume	1-2 μL
Inlet Temperature	250 - 280 $^{\circ}\text{C}$
Liner	Ultra-Inert (UI) liner with glass wool[8]
Carrier Gas	Helium at a constant flow of 1.0-1.5 mL/min[12]
Column	HP-5ms Ultra Inert, 30 m x 0.25 mm, 0.25 μm film thickness (or equivalent)

| Oven Program | Initial: 70 $^{\circ}\text{C}$, hold for 1 min; Ramp 1: 25 $^{\circ}\text{C}/\text{min}$ to 150 $^{\circ}\text{C}$; Ramp 2: 6 $^{\circ}\text{C}/\text{min}$ to 200 $^{\circ}\text{C}$; Ramp 3: 10 $^{\circ}\text{C}/\text{min}$ to 285 $^{\circ}\text{C}$, hold for 5 min[11] |

Table 2: Mass Spectrometry (MS) Parameters

Parameter	Value
MS System	Triple Quadrupole Mass Spectrometer (e.g., Agilent 7010B)[13]
Ionization Mode	Electron Ionization (EI)[5]
Electron Energy	70 eV[5][11]
Source Temperature	200 - 230 °C[10][11]
Quadrupole Temp.	150 - 200 °C[11]
Transfer Line Temp.	280 - 300 °C[10][11]

| Acquisition Mode | Multiple Reaction Monitoring (MRM)[6][7] |

Table 3: MRM Transitions for **Clofenotane** (p,p'-DDT)

For quantitative analysis, specific precursor-to-product ion transitions are monitored. The most intense transition is typically used for quantification, while a second is used for confirmation. [14]

Compound	Precursor Ion (m/z)	Product Ion 1 (Quantifier)	Product Ion 2 (Qualifier)	Collision Energy (eV)
p,p'-DDT	235	165	199	15
p,p'-DDE	318	246	248	10
p,p'-DDD	235	165	200	15

Note: The molecular ion of DDT (m/z 352, 354) is often weak; the fragment at m/z 235, resulting from the loss of -CCl₃, is a common and abundant precursor ion.[5] Collision energies should be optimized empirically.

Workflow and Data Visualization

The overall analytical workflow from sample receipt to final reporting is depicted below.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chromatographyonline.com [chromatographyonline.com]
- 2. ez.restek.com [ez.restek.com]
- 3. youtube.com [youtube.com]
- 4. ww2.icho.edu.pl [ww2.icho.edu.pl]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. documents.thermofisher.com [documents.thermofisher.com]
- 7. hpst.cz [hpst.cz]
- 8. agilent.com [agilent.com]
- 9. agilent.com [agilent.com]
- 10. fsis.usda.gov [fsis.usda.gov]
- 11. mdpi.com [mdpi.com]
- 12. aet.irost.ir [aet.irost.ir]
- 13. agilent.com [agilent.com]
- 14. eurl-pesticides.eu [eurl-pesticides.eu]
- To cite this document: BenchChem. [Application Note: Analysis of Clofenotane (DDT) by Gas Chromatography-Mass Spectrometry (GC-MS)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1669920#gas-chromatography-mass-spectrometry-for-clofenotane-analysis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com